

An In-depth Technical Guide to the Physical and Chemical Properties of Tricaproin

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Compound of Interest

Compound Name: *Tricaproin*

Cat. No.: *B052981*

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Abstract

Tricaproin, a triglyceride derived from the esterification of glycerol with three molecules of caproic acid, is a compound of increasing interest in various scientific and industrial fields.^[1] Its unique properties as a medium-chain triglyceride (MCT) contribute to its diverse applications, including its use as an insect repellent, an emollient in cosmetics, and a potential vehicle for drug delivery.^{[1][2][3]} This technical guide provides a comprehensive overview of the physical and chemical properties of **Tricaproin**, complete with tabulated data, detailed experimental protocols, and visualizations of relevant biological pathways and experimental workflows.

Chemical Identity

- IUPAC Name: 2,3-di(hexanoyloxy)propyl hexanoate^[1]
- Synonyms: Trihexanoin, Caproic triglyceride, Glyceryl tricaproate, Glycerol trihexanoate
- CAS Number: 621-70-5
- Molecular Formula: $C_{21}H_{38}O_6$
- Molecular Weight: 386.52 g/mol
- Chemical Structure: **Tricaproin** is a triester of glycerol and hexanoic (caproic) acid.

Physical Properties

Tricaproin is typically a colorless to light yellow, clear liquid with a mild fatty odor at room temperature. A summary of its key physical properties is presented in the table below.

Property	Value	Reference(s)
Physical State	Liquid	
Color	Colorless to light yellow	
Melting Point	-25 °C (-13 °F)	
Boiling Point	244 °C (471 °F) at 28 mmHg	
Density	0.98 g/mL (lit.)	
Refractive Index (n _{20/D})	1.442	
Solubility in Water	0.00045 mg/mL at 37 °C	
Solubility in Organic Solvents	Soluble in alcohol and ether	
logP (o/w)	6.330 (estimated)	

Chemical Properties

- **Hydrolysis:** As a triglyceride, **Tricaproin** can be hydrolyzed to yield glycerol and three molecules of caproic acid. This reaction can be catalyzed by acids, bases, or enzymes such as lipases.
- **Esterification:** **Tricaproin** is synthesized through the esterification of glycerol with hexanoic acid.
- **Stability:** **Tricaproin** is a relatively stable compound under normal conditions. However, it can undergo oxidation over time, especially when exposed to heat, light, and oxygen.

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical and chemical properties of triglycerides like **Tricaproin**.

Determination of Melting Point

The capillary tube method is commonly employed to determine the melting point of fats and oils.

Methodology:

- A small, molten sample of **Tricaproin** is drawn into a capillary tube.
- The capillary tube is then cooled to solidify the sample.
- The tube is attached to a thermometer and immersed in a temperature-controlled water or oil bath.
- The bath is heated slowly, and the temperature at which the solid **Tricaproin** becomes a clear liquid is recorded as the melting point.

Determination of Boiling Point

The boiling point of **Tricaproin** can be determined using a distillation method or a micro-method with a Thiele tube.

Methodology (Thiele Tube):

- A small amount of **Tricaproin** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

The density of liquid **Tricaproin** can be measured using a pycnometer or a hydrometer.

Methodology (Pycnometer):

- The mass of a clean, dry pycnometer is accurately measured.
- The pycnometer is filled with **Tricaproin**, and its mass is measured again.
- The volume of the pycnometer is determined by filling it with a liquid of known density (e.g., water) and measuring its mass.
- The density of **Tricaproin** is calculated by dividing the mass of the **Tricaproin** by the volume of the pycnometer.

Determination of Refractive Index

An Abbe refractometer is commonly used to measure the refractive index of liquids like **Tricaproin**.

Methodology:

- A few drops of **Tricaproin** are placed on the prism of the refractometer.
- The prisms are closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into focus.
- The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Determination of Solubility

The solubility of **Tricaproin** in various solvents can be determined by the equilibrium solubility method.

Methodology:

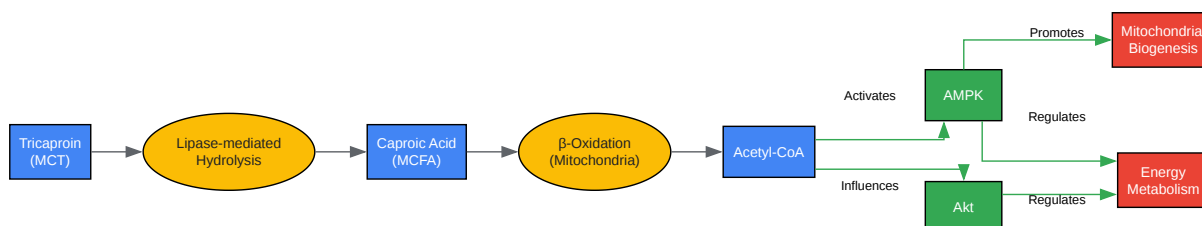
- An excess amount of **Tricaproin** is added to a known volume of the solvent in a sealed container.

- The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.
- The solution is then filtered to remove the undissolved **Tricaproin**.
- The concentration of **Tricaproin** in the saturated solution is determined using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Signaling Pathways and Experimental Workflows

Metabolic Signaling Pathway of Medium-Chain Triglycerides

As a medium-chain triglyceride, the metabolites of **Tricaproin** are known to influence key cellular signaling pathways involved in energy metabolism. Upon hydrolysis, the released caproic acid is transported to the liver and undergoes β -oxidation. This process can influence the AMP-activated protein kinase (AMPK) and the Akt signaling pathways, which play crucial roles in regulating mitochondrial biogenesis and overall energy homeostasis.

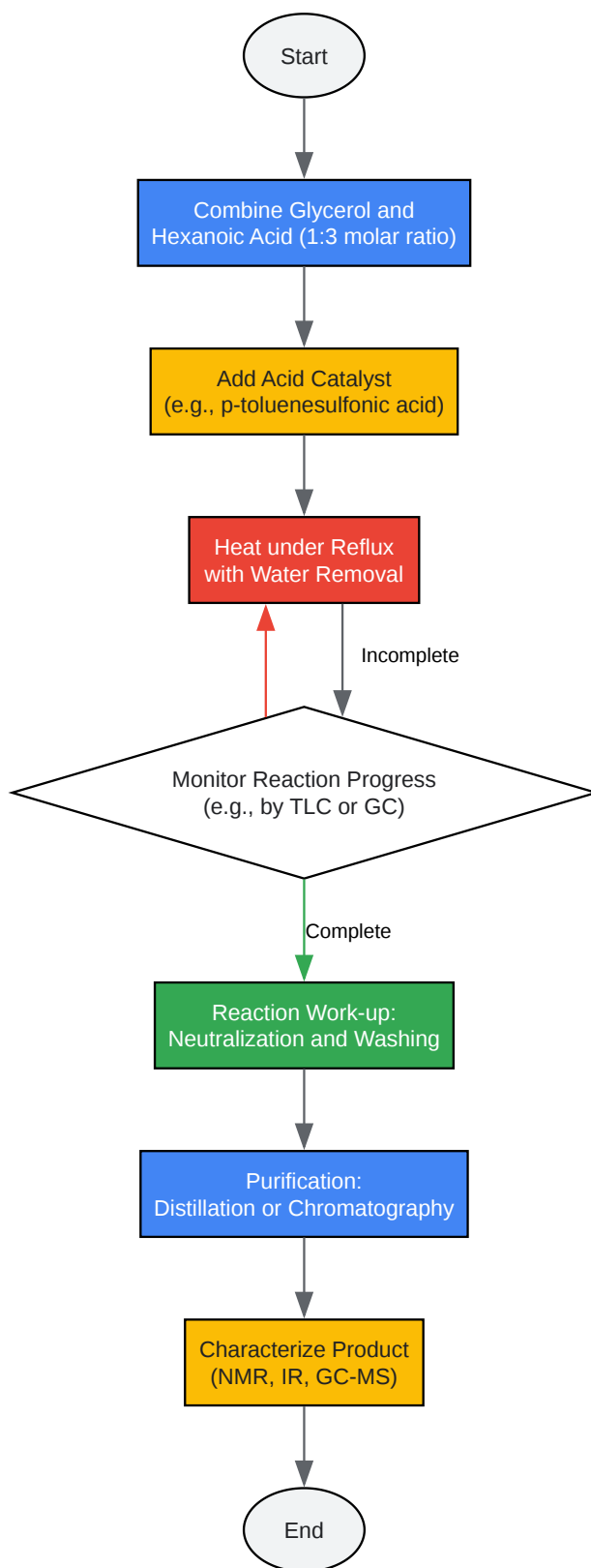


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Caption: Metabolic fate of **Tricaproin** and its influence on cellular signaling.

Experimental Workflow: Synthesis of Tricaproin

The primary method for synthesizing **Tricaproin** is the direct esterification of glycerol with hexanoic acid.

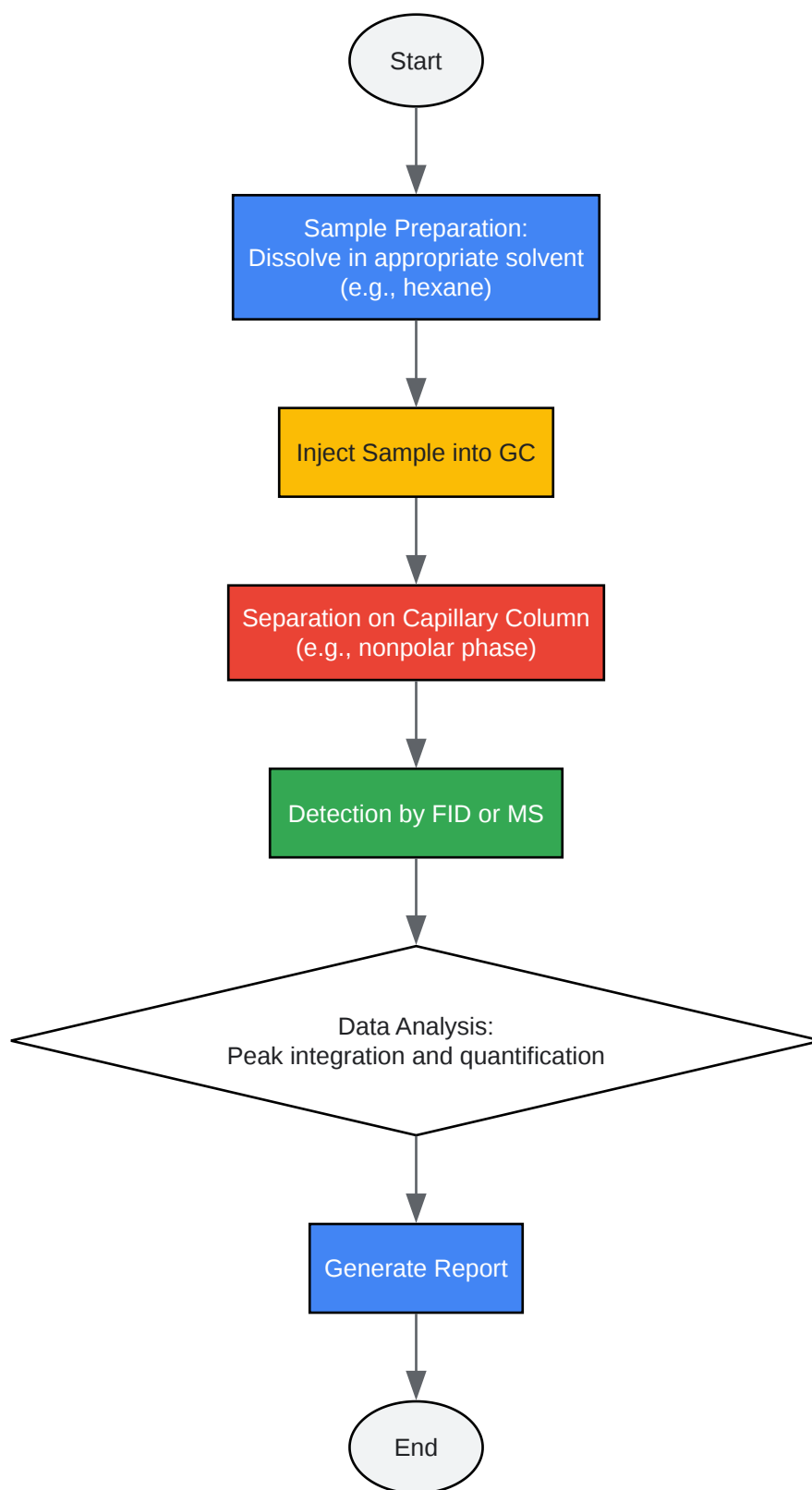


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Caption: Workflow for the synthesis and purification of **Tricaproin**.

Experimental Workflow: Analysis of Tricaproin by Gas Chromatography (GC)

Gas chromatography is a powerful technique for assessing the purity and quantifying the amount of **Tricaproin** in a sample.



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